

Technical Guide: Physical Properties of 1-(4-Chlorobenzhydryl)piperazine

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Compound of Interest

Compound Name: 1-(4-Chlorobenzhydryl)piperazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-(4-Chlorobenzhydryl)piperazine**, with a core focus on its melting point. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Physical Properties

1-(4-Chlorobenzhydryl)piperazine, a key intermediate in the synthesis of various pharmaceutical compounds, is typically a white to off-white or light-yellow crystalline powder. It is sparingly soluble in water but demonstrates greater solubility in organic solvents such as ethanol, methanol, and dichloromethane.[1][2] The compound is generally stable under normal storage conditions, though it may degrade upon exposure to light, moisture, or extreme temperatures.[1]

Quantitative Physical Data

The physical properties of **1-(4-Chlorobenzhydryl)piperazine** are summarized in the table below. It is important to note the variability in the reported melting points, which can be attributed to factors such as the purity of the sample and the specific experimental conditions used for determination.[1]



Physical Property	Value	Source(s)
Melting Point	63-65 °C	[3][4][5]
65-70 °C	[3][6][7][8]	
65-75 °C	[9][10]	_
69-72 °C	[11]	_
72.0 to 76.0 °C	[12]	_
75 °C	[12]	_
130-135 °C	[1]	_
154-157 °C	[2]	
Boiling Point	178-180 °C at 0.5 mmHg	[3][7][9]
180 °C at 0.8 mmHg	[12]	
178-180 °C at 0.7 hPa	[6]	
Molecular Formula	C17H19CIN2	[2][3][6][7][11][12]
Molecular Weight	286.80 g/mol	[2][3][7][8][11][12]
Appearance	White to off-white crystalline solid/powder	[1][2]
White to light beige crystalline powder	[10]	
light yellow powder	[6]	_
Solubility	Sparingly soluble in water	[1]
Soluble in organic solvents (ethanol, methanol, dichloromethane)	[1][2]	
Density	Approximately 1.1 g/cm³	[1]

Experimental Protocol: Melting Point Determination



The following is a detailed methodology for the determination of the melting point of **1-(4-Chlorobenzhydryl)piperazine** using the capillary method, which is a standard technique recognized by major pharmacopeias.

1. Sample Preparation:

- Ensure the **1-(4-Chlorobenzhydryl)piperazine** sample is a fine, dry powder. If necessary, gently grind the crystalline solid in a mortar and pestle.
- Dry the powdered sample in a desiccator over a suitable drying agent, such as silica gel, for at least 24 hours to remove any residual moisture.
- Introduce the dry powder into a thin-walled capillary tube, sealed at one end, to a packed column height of 2.5-3.5 mm. This is achieved by tapping the sealed end of the capillary tube on a hard surface to compact the powder.

2. Apparatus and Setup:

- Utilize a calibrated melting point apparatus equipped with a heating block or oil bath, a temperature controller, and a means for observing the sample.
- Ensure the apparatus's thermometer is accurately calibrated against certified reference standards.

3. Measurement Procedure:

- Initial Rapid Determination (Optional but Recommended): To determine an approximate melting point, heat the sample at a rapid rate (e.g., 10-20 °C/minute). This provides a preliminary range and informs the more precise measurement.
- Accurate Melting Point Determination:
 - Preheat the heating block to a temperature approximately 10-15 °C below the expected melting point.
 - Insert the capillary tube containing the sample into the apparatus.



- Once the temperature has stabilized, begin heating at a controlled rate of 1-2 °C per minute.
- Observe the sample closely through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the onset of melting).
- Continue heating at the same rate and record the temperature at which the last solid particle melts (the clear point).
- The melting range is the temperature range between the onset of melting and the clear point.
- For high accuracy, the determination should be repeated at least twice with fresh samples.
 The results should be consistent.

Workflow for Melting Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point of **1-(4-Chlorobenzhydryl)piperazine**.



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Caption: Workflow for the determination of the melting point of **1-(4-Chlorobenzhydryl)piperazine**.



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